

VO-Ohpic trihydrate degradation and storage conditions

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780451

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VO-Ohpic Trihydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and potential degradation of **VO-Ohpic trihydrate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **VO-Ohpic trihydrate**?

For optimal stability, solid **VO-Ohpic trihydrate** should be stored at -20°C.[1][2] Under these conditions, the compound is stable for at least four years.[1] Some suppliers also indicate that storage at 4°C is suitable for up to two years.[3]

Q2: How should I store solutions of **VO-Ohpic trihydrate**?

It is highly recommended to prepare solutions of **VO-Ohpic trihydrate** fresh for each experiment.[4] If short-term storage is necessary, stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[4][5] Always aliquot stock solutions to avoid repeated freeze-thaw cycles.[5]

Q3: What solvents are recommended for dissolving **VO-Ohpic trihydrate**?

VO-Ohpic trihydrate is soluble in several organic solvents and aqueous solutions. It is soluble in DMSO at concentrations of ≥ 121.8 mg/mL and in ethanol with sonication at ≥ 45.8 mg/mL.[2]

It is also soluble in PBS (pH 7.2) at approximately 1 mg/mL.^[1] For in vivo studies, a common solvent system is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, which yields a clear solution at ≥ 2.5 mg/mL.^[4] Another option for in vivo use is 10% DMSO in 90% (20% SBE- β -CD in saline).^[3]^[4]

Q4: Is **VO-Ohpic trihydrate** sensitive to light?

While specific studies on the photosensitivity of **VO-Ohpic trihydrate** are not readily available, many vanadyl complexes are known to be light-sensitive. Therefore, it is prudent to protect both the solid compound and its solutions from direct light exposure by using amber vials or by wrapping containers in aluminum foil.

Q5: What are the signs of degradation of **VO-Ohpic trihydrate**?

Visual signs of degradation in the solid form may include a change in color or texture. For solutions, precipitation or a color change could indicate degradation or poor solubility. A decrease in the expected biological activity in your experiments would be a functional indicator of degradation.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Reduced or no biological activity	Compound degradation due to improper storage.	- Ensure the solid compound has been stored at -20°C. - Prepare fresh solutions for each experiment. - If using a stored stock solution, verify its storage duration and temperature. Consider preparing a fresh stock.
Inaccurate solution concentration.	- Re-check calculations for molarity and dilutions. - Ensure the compound was fully dissolved. Gentle warming (37°C) or sonication can aid dissolution in some solvents. [2]	
Precipitation in solution	Poor solubility in the chosen solvent.	- Confirm the solubility limits in your solvent. - Consider using a different solvent system. For aqueous solutions, ensure the pH is compatible.
Compound degradation.	- If the solution has been stored, it may have degraded. Prepare a fresh solution.	
Inconsistent experimental results	Repeated freeze-thaw cycles of stock solutions.	- Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. [5]
Degradation of the compound in solution over the course of an experiment.	- For lengthy experiments, consider the stability of the compound in your experimental medium and temperature. It may be necessary to add the	

compound at different time points.

Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Reported Stability	Source
Solid Powder	-20°C	≥ 4 years	[1]
Solid Powder	-20°C	3 years	[3]
Solid Powder	4°C	2 years	[3]
In Solvent	-80°C	1 year	[5]
In Solvent	-20°C	1 month	[4][5]

Solubility

Solvent	Concentration	Notes	Source
DMSO	≥121.8 mg/mL	-	[2]
Ethanol	≥45.8 mg/mL	Requires sonication	[2]
PBS (pH 7.2)	~1 mg/mL	-	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	Clear solution for in vivo use	[4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	Clear solution for in vivo use	[3][4]

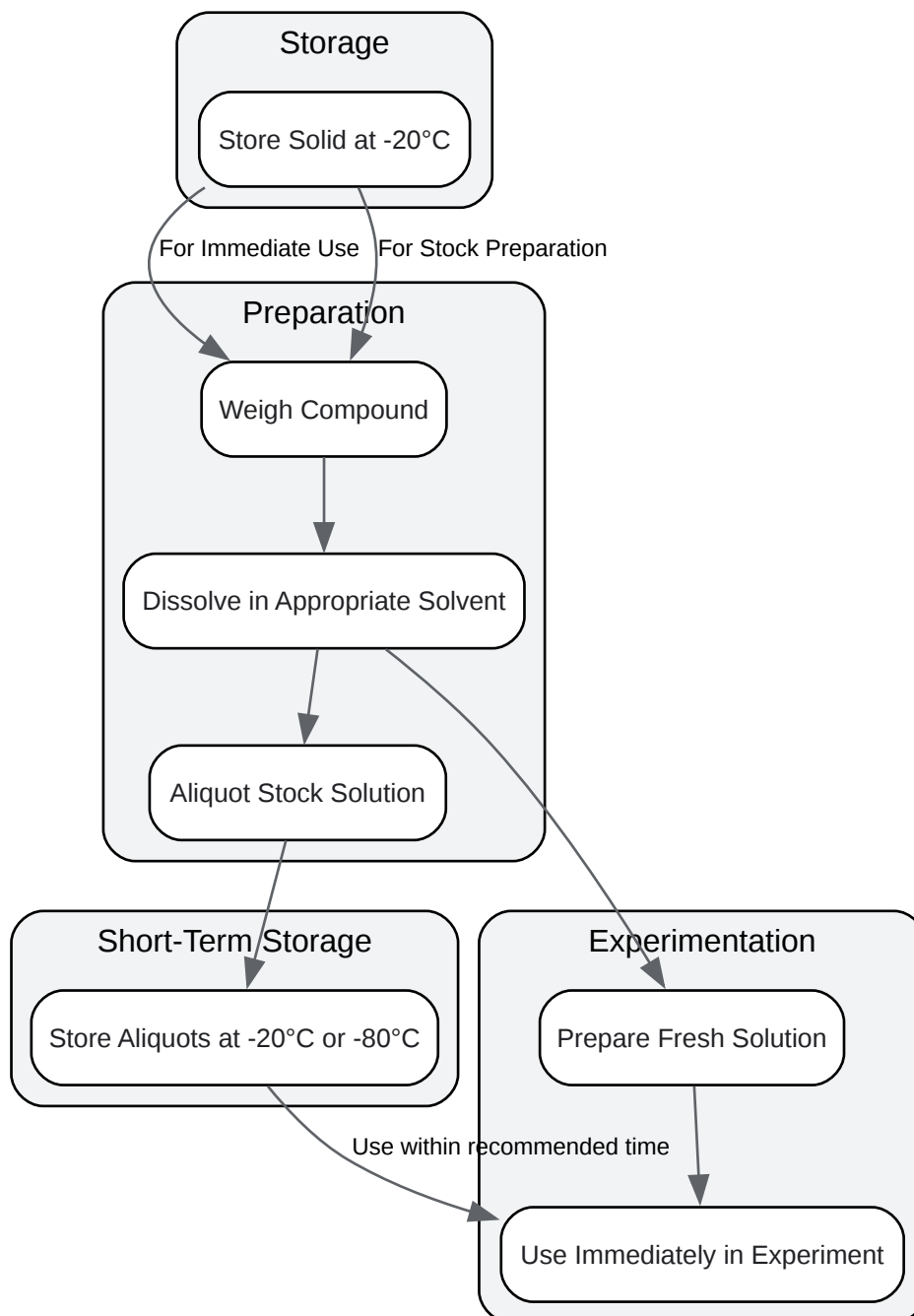
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials: **VO-Ohpic trihydrate** (MW: 415.20 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: To prepare a 10 mM stock solution, weigh out 4.152 mg of **VO-Ohpic trihydrate**.
- Dissolution: Add 1 mL of anhydrous DMSO to the weighed compound.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.[\[2\]](#)
- Storage: If not for immediate use, aliquot the stock solution into smaller, single-use volumes and store at -20°C for up to one month or -80°C for up to six months.[\[4\]](#)[\[5\]](#)

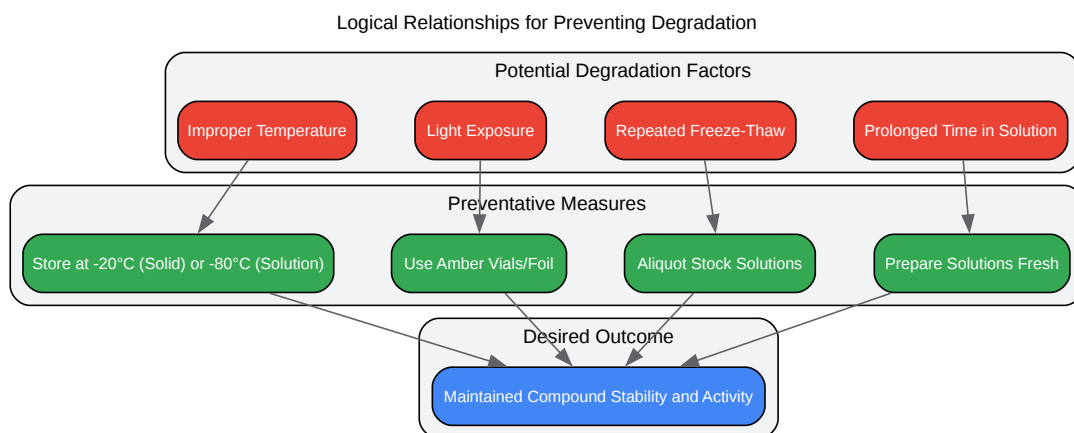
Visualizations

Recommended Workflow for Handling VO-Ohpic Trihydrate



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Caption: Recommended workflow for handling **VO-Ohpic trihydrate**.



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Caption: Logical relationships for preventing degradation.

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